

Application Notes and Protocols for Flow Cytometry Analysis of Apoptosis with Olafertinib

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Compound of Interest

Compound Name: Olafertinib

Cat. No.: B609727

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Introduction

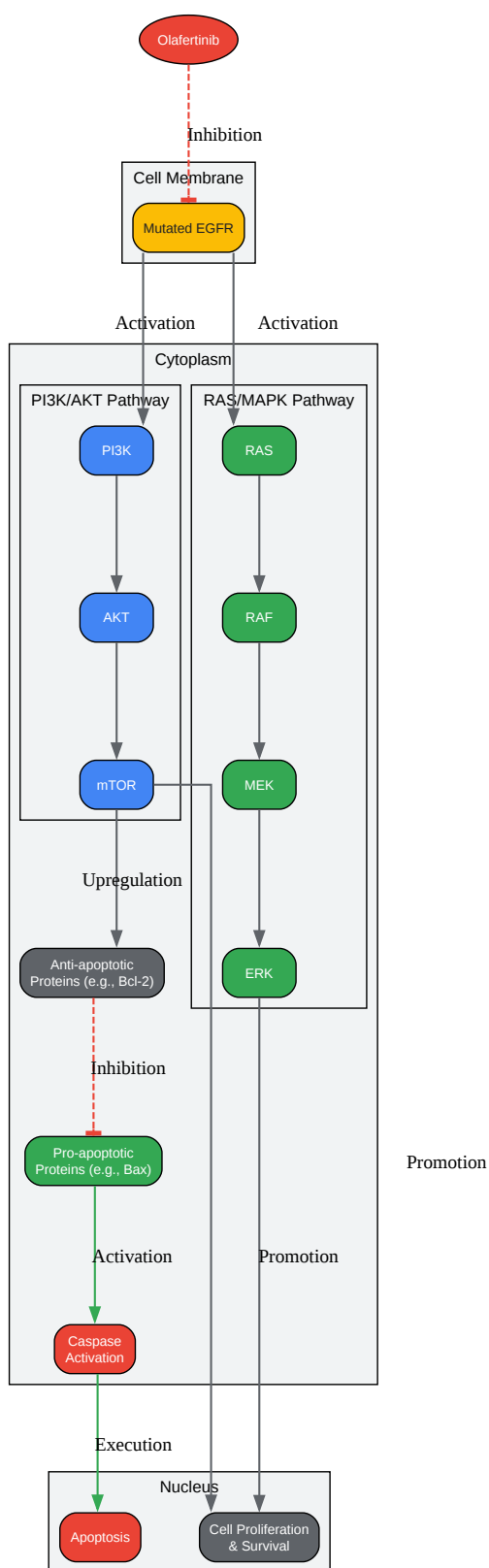
Olafertinib (also known as CK-101 or RX518) is a third-generation epidermal growth factor receptor (EGFR) tyrosine kinase inhibitor (TKI).^{[1][2][3]} It is designed to selectively inhibit both EGFR-sensitizing and resistance mutations, such as T790M, with minimal activity against wild-type EGFR.^[2] This targeted inhibition of mutated EGFR blocks downstream signaling pathways that are crucial for tumor cell proliferation and survival, ultimately leading to the induction of apoptosis (programmed cell death).^[4] Flow cytometry is a powerful technique for the quantitative analysis of apoptosis at the single-cell level, providing valuable insights into the efficacy of therapeutic agents like **Olafertinib**.

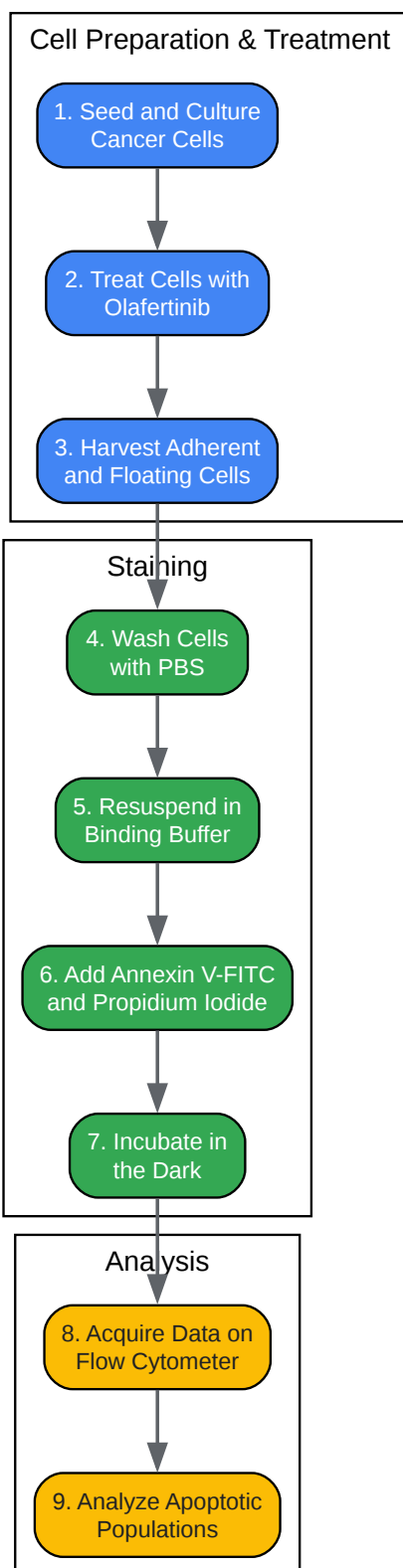
This document provides detailed application notes and protocols for the analysis of **Olafertinib**-induced apoptosis in cancer cells using flow cytometry with Annexin V and Propidium Iodide (PI) staining.

Mechanism of Action and Signaling Pathway

Olafertinib exerts its pro-apoptotic effects by inhibiting the autophosphorylation of mutated EGFR, thereby blocking downstream signaling cascades that promote cell survival. The primary pathways affected are the RAS-RAF-MEK-ERK (MAPK) pathway, which is involved in

cell proliferation, and the PI3K-AKT-mTOR pathway, a major driver of cell survival and inhibitor of apoptosis. By suppressing these pathways, **Olafertinib** allows for the activation of pro-apoptotic proteins and the execution of the apoptotic program.





Viable
(Annexin V- / PI-)

Early Apoptosis
(Annexin V+ / PI-)

Annexin V Staining

Necrotic
(Annexin V- / PI+)

Late Apoptosis
(Annexin V+ / PI+)

Propidium Iodide Staining

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